

Application Note & Protocol: Laboratory Scale Synthesis of Ethylamine Hydrobromide

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Compound of Interest

Compound Name: Ethylamine hydrobromide
CAS No.: 593-55-5
Cat. No.: B1208425

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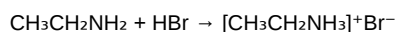
Abstract

This document provides a comprehensive, field-proven protocol for the laboratory-scale synthesis of **ethylamine hydrobromide** (C₂H₅NH₃Br). The protocol guide is designed for researchers, scientists, and drug development professionals, offering in-depth explanations for experimental choices, rigorous safety

Introduction and Scientific Principle

Ethylamine hydrobromide, also known as ethylammonium bromide, is an organic salt used as an intermediate in various synthetic processes and is predicated on a fundamental acid-base neutralization reaction. Ethylamine (CH₃CH₂NH₂), a primary amine, acts as a Lewis base due to the lone pair on nitrogen, reacting with hydrobromic acid (HBr) to form the salt, **ethylamine hydrobromide**.^{[2][3]}

The reaction is highly exothermic and proceeds as follows:



The efficiency of this synthesis relies on controlling the reaction temperature to manage the exotherm and selecting an appropriate solvent system that ensures efficient mixing and heat dissipation.

Critical Safety and Handling (EHS)

Hazard Analysis: Both reactants pose significant hazards. Strict adherence to safety protocols is mandatory.

- Ethylamine (C₂H₇N): A colorless gas or liquid with a strong ammonia-like odor.^[4] It is highly flammable and its vapors can form explosive mixtures with air.
- Hydrobromic Acid (HBr): A strong, highly corrosive acid. Contact causes severe skin burns and eye damage.^[5] Inhalation of its vapors is corrosive to the respiratory tract.

Required Precautions:

- All operations must be conducted within a certified chemical fume hood.^[6]
- Personal Protective Equipment (PPE) is mandatory:
 - Chemical splash goggles or a face shield.^[7]
 - Neoprene or nitrile gloves (inspect before use).^[8]
 - Flame-retardant lab coat.
- An eyewash station and safety shower must be immediately accessible.^[6]
- Avoid contact with metals, as HBr is corrosive.^[6]

- Spill kits for both acids and flammable bases should be on hand.

Materials and Equipment

Reagents

Reagent	Formula	M.W. (g/mol)	CAS No
Ethylamine solution	$C_2H_5NH_2$	45.08	75-04-7
Hydrobromic acid	HBr	80.91	10035-10-9
Anhydrous Acetone	C_3H_6O	58.08	67-64-1
Ethanol	C_2H_5OH	46.07	64-17-5

Equipment

- 250 mL two-neck round-bottom flask
- Magnetic stirrer and stir bar
- 125 mL dropping funnel
- Ice/water bath
- Thermometer
- Büchner funnel and vacuum flask
- Vacuum source (aspirator or pump)
- Glassware for recrystallization (Erlenmeyer flasks)
- Rotary evaporator (optional, for solvent removal)
- Standard laboratory glassware (beakers, graduated cylinders)

Experimental Protocol: Synthesis and Purification

This protocol is designed for a synthesis yielding approximately 10-12 grams of product. Adjust quantities as needed.

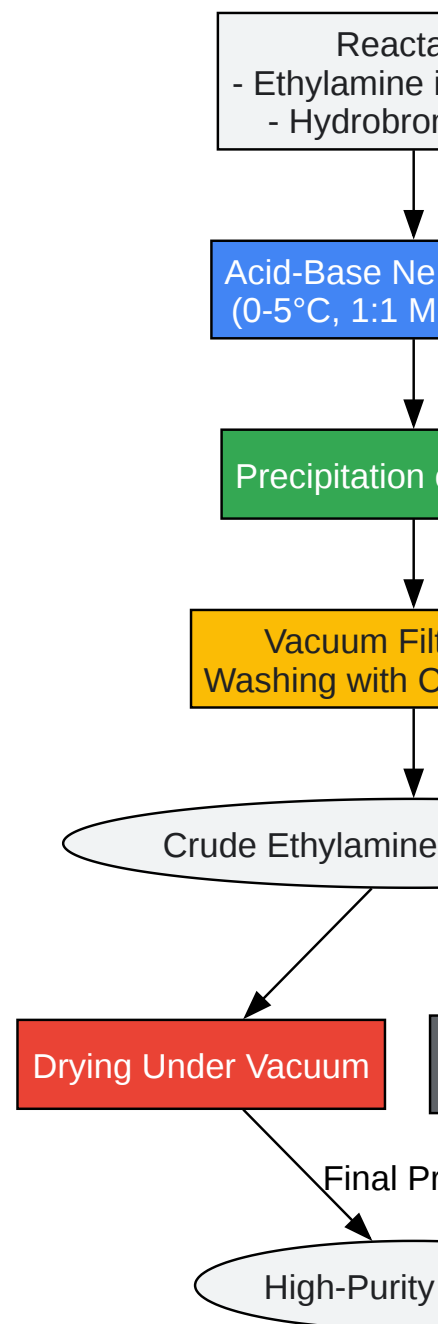
Reaction Setup and Synthesis

- Prepare the Amine Solution: In the 250 mL round-bottom flask equipped with a magnetic stir bar, add 10.0 g of 70% ethylamine solution (contains 7.0 g ethylamine, 3.0 g water).
 - Causality Note: Anhydrous acetone is used as the reaction solvent because the ethylamine starting material is soluble, while the resulting **ethylamine hydrobromide** is insoluble, allowing for straightforward isolation via filtration.^[9]
- Cool the Reaction Mixture: Place the flask in an ice/water bath and stir the solution until the internal temperature equilibrates to 0-5 °C.
- Prepare the Acid: In the dropping funnel, add ~17.6 mL of 48% hydrobromic acid (equivalent to ~26.2 g of solution, containing ~12.6 g, ~0.155 mol HBr).
 - Expertise Note: It is crucial to use an equimolar amount of acid to base. A slight excess of the volatile amine is acceptable as it can be removed during the final purification step.
- Slow Addition of Acid: Add the hydrobromic acid dropwise to the stirred, cooled ethylamine solution over a period of 30-45 minutes. Maintain the internal temperature below 5 °C.
 - Causality Note: The neutralization is highly exothermic. Slow, dropwise addition while cooling in an ice bath is essential to dissipate the generated heat.
- Precipitation and Reaction Completion: A voluminous white precipitate of **ethylamine hydrobromide** will form immediately upon addition of the acid. Stir for 15 minutes to ensure completion.^[9]

Isolation and Crude Product Washing

- Vacuum Filtration: Isolate the precipitated white solid by vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake twice with 20 mL portions of cold (0-5 °C) anhydrous acetone.
 - Causality Note: Washing with cold acetone removes any residual starting materials or soluble impurities. Using cold solvent minimizes the loss of
- Drying: Continue to draw air through the filter cake for 15-20 minutes to partially dry the solid. Transfer the crude product to a watch glass and dry it

Workflow Visualization



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Caption: Workflow for the synthesis and purification of **ethylamine hydrobromide**.

Purification via Recrystallization (Optional)

For applications requiring high purity, the crude product should be recrystallized.

- **Dissolution:** Transfer the crude **ethylamine hydrobromide** to an Erlenmeyer flask. Add the minimum amount of hot absolute ethanol required to fully dissolve the solid.
- **Cooling and Crystallization:** Cover the flask and allow it to cool slowly to room temperature. Then, place the flask in an ice bath for 30 minutes to maximize crystallization.
- **Isolation:** Collect the purified white crystals by vacuum filtration.
- **Drying:** Wash the crystals with a small amount of ice-cold ethanol and dry under vacuum to a constant weight.

Product Characterization

A self-validating protocol requires confirmation of the product's identity and purity.

Parameter	Expected Result
Appearance	White to off-white crystalline solid or granules
Melting Point	160 °C
¹ H NMR (D ₂ O)	δ ~3.06 (q, 2H, -CH ₂ -), δ ~1.29 (t, 3H, -CH ₃)
Solubility	Soluble in water and alcohol

Quantitative Data Summary

Compound	M.W. (g/mol)	Amount Used
Ethylamine (100%)	45.08	7.0 g
Hydrobromic Acid (100%)	80.91	12.6 g
Product	Ethylamine HBr	125.99

Note: Calculations are based on the active reagent quantities.

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